

# Application Notes and Protocols for AM103 in Respiratory Disease Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AM103

Cat. No.: B8567433

[Get Quote](#)

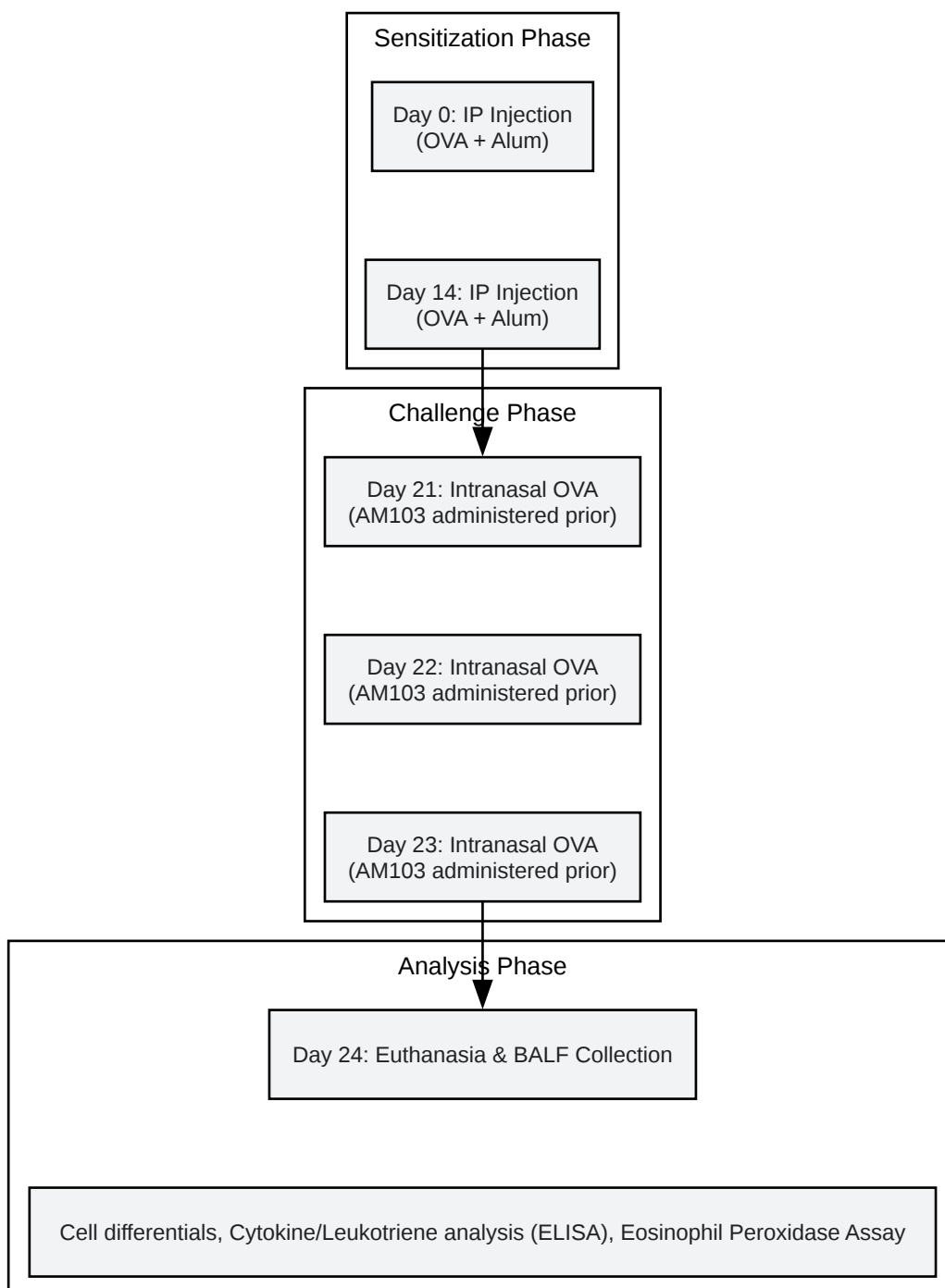
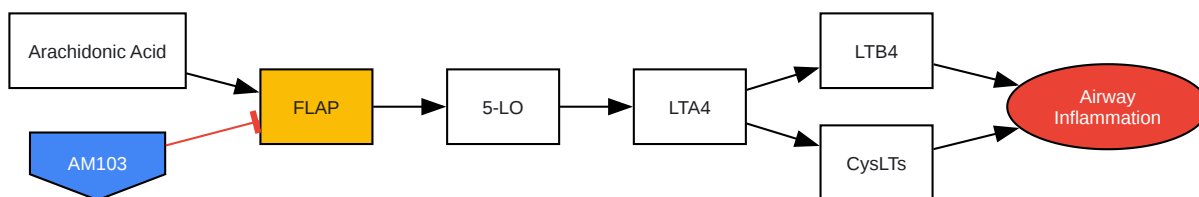
For Researchers, Scientists, and Drug Development Professionals

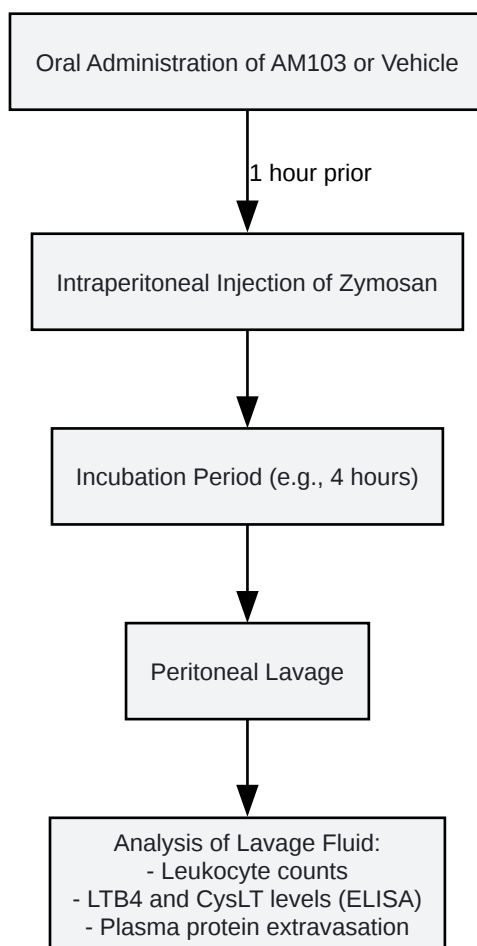
## Introduction

**AM103** is a novel, potent, and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP).<sup>[1][2]</sup> It has shown potential as a therapeutic agent for respiratory diseases, particularly asthma, by targeting the production of leukotrienes, which are key pro-inflammatory mediators.<sup>[1][3]</sup> This document provides detailed application notes and protocols for the use of **AM103** in preclinical and in vitro studies of respiratory diseases.

## Mechanism of Action

**AM103** exerts its anti-inflammatory effects by binding to FLAP, an integral membrane protein necessary for the activation of 5-lipoxygenase (5-LO).<sup>[1][2]</sup> This interaction prevents the translocation of 5-LO to the nuclear membrane and its subsequent conversion of arachidonic acid into leukotrienes, including leukotriene B4 (LTB4) and the cysteinyl leukotrienes (CysLTs: LTC4, LTD4, and LTE4).<sup>[1]</sup> By inhibiting this pathway, **AM103** effectively reduces the downstream inflammatory responses associated with these mediators, such as eosinophil recruitment, mucus production, and bronchoconstriction.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Early life ovalbumin sensitization and aerosol challenge for the induction of allergic airway inflammation in a BALB/c murine model - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 2. Ovalbumin-sensitized mice are good models for airway hyperresponsiveness but not acute physiological responses to allergen inhalation - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. An immune-adrenergic pathway induces lethal levels of platelet-activating factor in mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]

- To cite this document: BenchChem. [Application Notes and Protocols for AM103 in Respiratory Disease Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8567433#using-am103-in-studies-of-respiratory-diseases]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)